

Application Notes and Protocols for Chanoclavine Biosynthetic Enzyme Assays

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Compound of Interest

Compound Name: *Chanoclavine*

Cat. No.: *B110796*

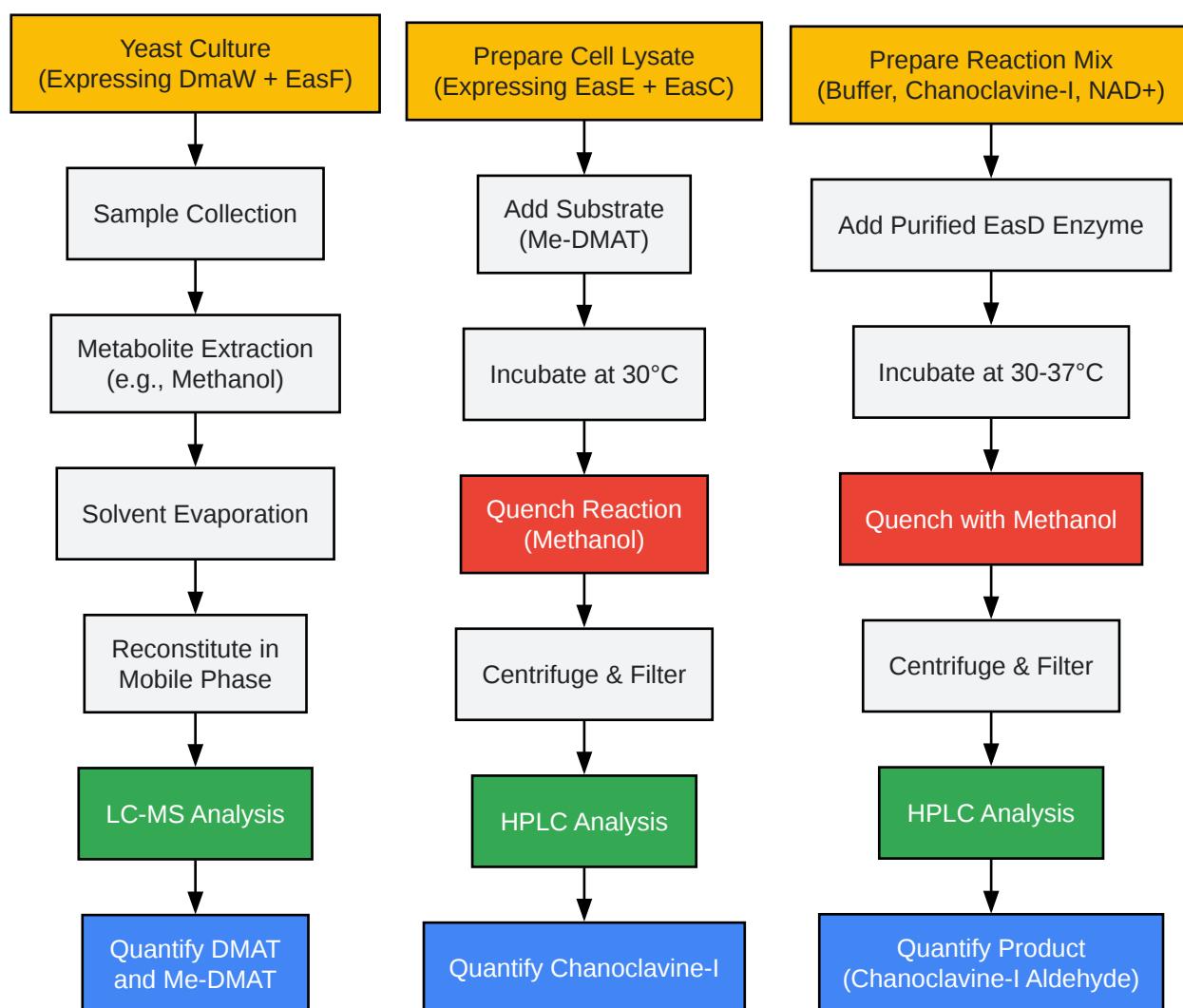
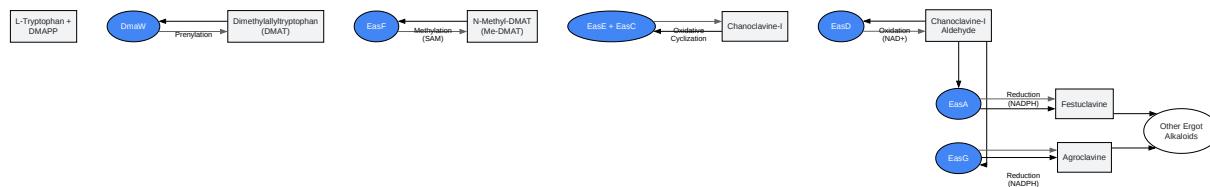
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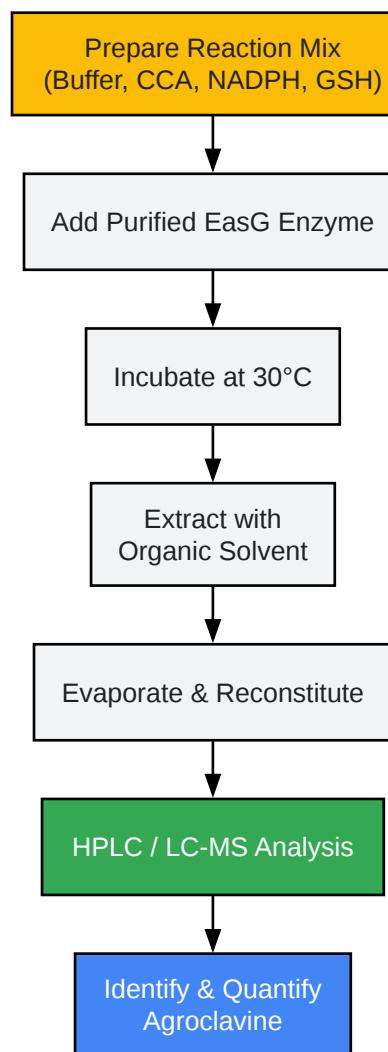
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the enzymatic analysis of key enzymes in the **chanoclavine** biosynthetic pathway. **Chanoclavine** and its derivatives, belonging to the ergot alkaloids, are of significant interest due to their diverse pharmacological activities.^{[1][2]} Understanding and quantifying the activity of the biosynthetic enzymes is crucial for metabolic engineering, drug discovery, and the development of cell-free or whole-cell biocatalytic systems.^[1]

Overview of the Chanoclavine Biosynthetic Pathway

The biosynthesis of **chanoclavine** begins with the precursors L-tryptophan and dimethylallyl pyrophosphate (DMAPP).^{[1][3]} A series of enzymatic reactions catalyzed by DmaW, EasF, EasE, EasC, and EasD leads to the formation of the key intermediate, **chanoclavine-I** aldehyde.^{[4][5]} This aldehyde serves as a crucial branch-point for the synthesis of a wide array of ergot alkaloids.^{[6][7]}





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